

# Application Notes and Protocols: Monitoring pRIPK1 Inhibition by GSK3145095 Using Western Blot

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## Compound of Interest

Compound Name: GSK3145095

Cat. No.: B607824

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## Introduction

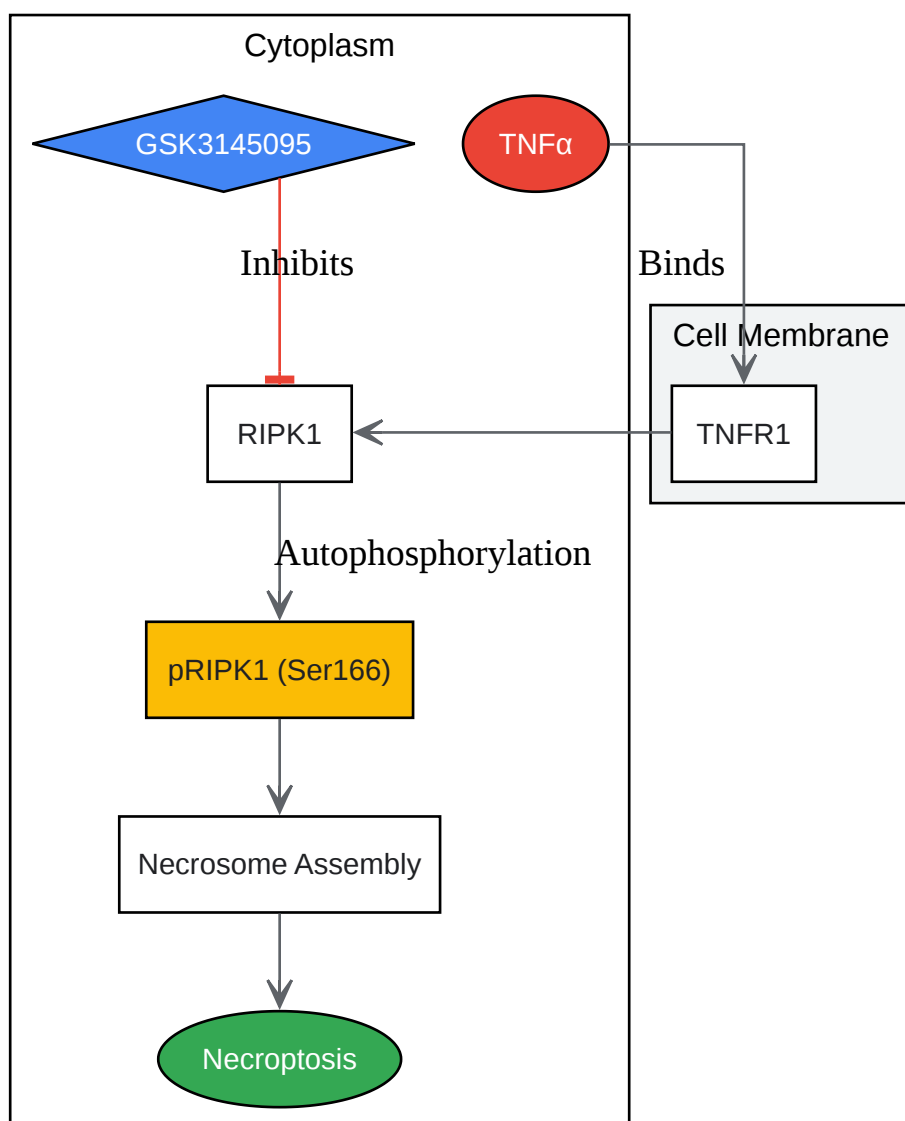
Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical serine/threonine kinase that functions as a key regulator of cellular stress, inflammation, and programmed cell death pathways, including apoptosis and necroptosis.[1][2][3] The kinase activity of RIPK1 is essential for the induction of necroptosis, a form of regulated necrosis. A key event in the activation of RIPK1 is its autophosphorylation at Serine 166 (pRIPK1 Ser166), which serves as a crucial biomarker for its kinase activity.[4]

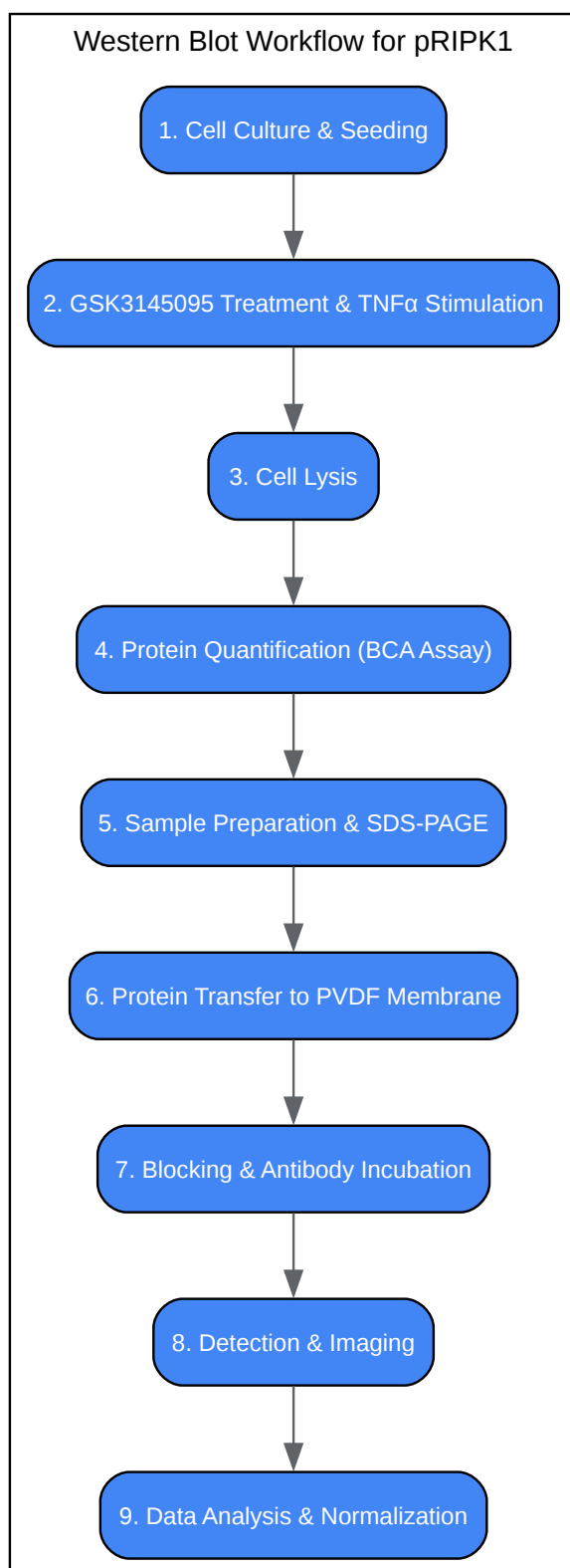
**GSK3145095** is a potent and selective, orally available small-molecule inhibitor of RIPK1.[1][2][5] It has been shown to block RIPK1 kinase-dependent cellular responses, making it a valuable tool for studying the role of RIPK1 in various signaling pathways and a potential therapeutic agent in oncology and inflammatory diseases.[3][5] **GSK3145095** has an in vitro IC50 of 6.3 nM for RIPK1.[1][2][5]

These application notes provide a detailed protocol for the detection of phosphorylated RIPK1 (pRIPK1) at Serine 166 by Western blot in cell lysates following treatment with **GSK3145095**. This method allows for the direct assessment of the inhibitor's efficacy in a cellular context.

## Signaling Pathway and Mechanism of Action

Upon stimulation by ligands such as Tumor Necrosis Factor-alpha (TNF $\alpha$ ), RIPK1 is recruited to the TNFR1 signaling complex.<sup>[6][7]</sup> In scenarios where apoptosis is inhibited (e.g., by caspase inhibitors), RIPK1 kinase activity is triggered, leading to its autophosphorylation at Ser166. This phosphorylation event is a critical step in the formation of the necrosome, a protein complex that executes necroptotic cell death. **GSK3145095** specifically inhibits the kinase activity of RIPK1, thereby preventing the phosphorylation of Ser166 and blocking downstream necroptotic signaling.





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